

2-tert-butylphenol physical and chemical properties

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Compound of Interest

Compound Name: 2-Tert-butylphenol

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-tert-butylphenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-tert-butylphenol** (2-TBP). It is intended to be a valuable resource for professionals in research, science, and drug development, offering detailed data, experimental protocols, and visualizations to support their work.

Core Physicochemical Properties

2-tert-butylphenol, an organic compound with the formula $(\text{CH}_3)_3\text{CC}_6\text{H}_4\text{OH}$, is a colorless to light yellow liquid with a characteristic phenolic odor.^[1] It is one of three isomeric tert-butylphenols and serves as a crucial intermediate in the synthesis of more complex molecules, such as antioxidants and fragrance components.^[2]

Data Presentation: Quantitative Properties

The following table summarizes the key quantitative physical and chemical properties of **2-tert-butylphenol**.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₄ O	[1][2][3]
Molecular Weight	150.22 g/mol	[1][4]
Appearance	Colorless to light yellow liquid	[1][2][5]
Melting Point	-7 °C (266 K; 19 °F)	[2][4]
Boiling Point	224 °C (497 K; 435 °F)	[4]
Density	0.978 g/mL at 25 °C	[2][4]
Water Solubility	0.23 g/100 mL (at 20 °C)	[6][7][8]
pKa	10.28 - 10.62	[1][6][7]
LogP (Octanol-Water)	3.3	[7]
Vapor Pressure	0.05 mmHg at 20 °C	[6]
Flash Point	102 °C (215.6 °F) - Pensky-Martens closed cup	
Refractive Index	n _{20/D} 1.523	

Synthesis and Experimental Protocols

The primary industrial method for producing **2-tert-butylphenol** is the acid-catalyzed Friedel-Crafts alkylation of phenol with isobutylene.[2][5]

General Experimental Protocol: Synthesis of 2-tert-butylphenol

This protocol describes a general laboratory procedure for the synthesis of **2-tert-butylphenol**. The reaction yields a mixture of **2-tert-butylphenol** and 4-tert-butylphenol, which can be separated by distillation.

Materials:

- Phenol

- Isobutylene or tert-butyl alcohol
- Acid catalyst (e.g., sulfuric acid, phosphoric acid, or an acidic ion-exchange resin)[9][10]
- Solvent (e.g., a non-polar organic solvent like toluene)
- Reaction flask equipped with a stirrer, condenser, and gas inlet
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

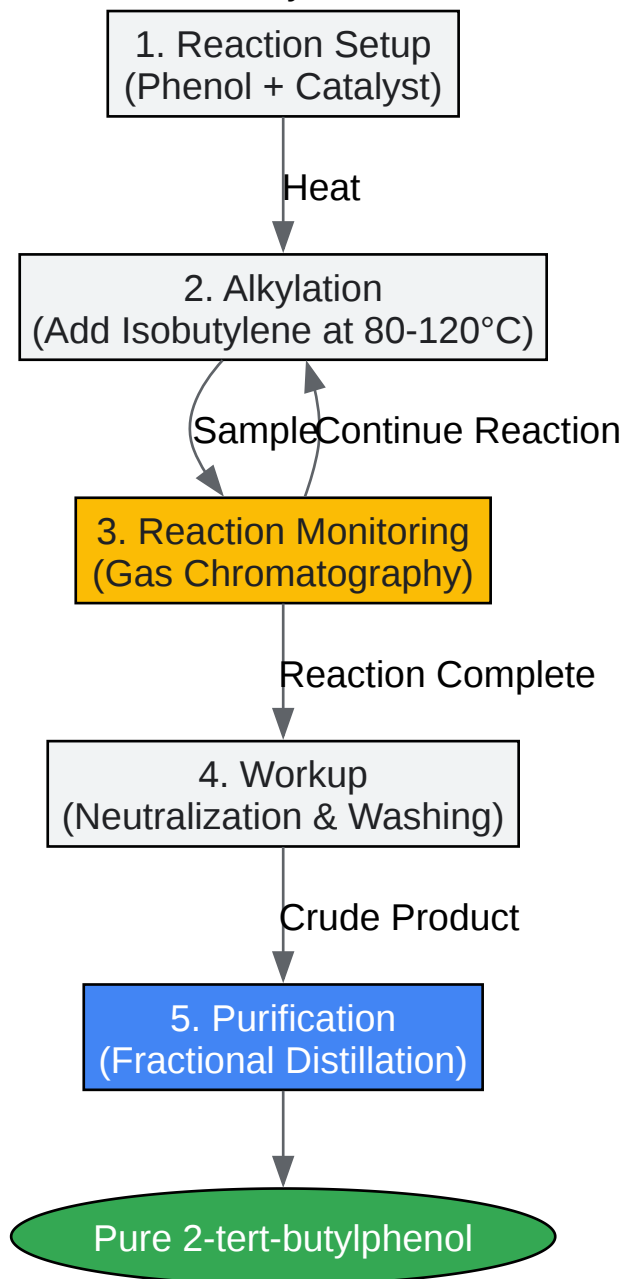
- **Catalyst Preparation:** If using a solid catalyst like an ion-exchange resin, ensure it is properly activated according to the manufacturer's instructions.
- **Reaction Setup:** Charge the reaction flask with phenol and the chosen solvent. If using a liquid acid catalyst like sulfuric acid, add it cautiously to the phenol mixture while stirring.
- **Alkylation:** Heat the mixture to the desired reaction temperature (typically between 80-120°C).[9][11]
- **Isobutylene Addition:** Introduce a controlled stream of isobutylene gas into the reaction mixture through the gas inlet.[9] Alternatively, if using tert-butyl alcohol, it can be added dropwise.
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as Gas Chromatography (GC), to determine the conversion of phenol and the selectivity towards **2-tert-butylphenol**.[9]
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. If a solid catalyst was used, it can be removed by filtration. If a liquid acid catalyst was used, neutralize the mixture with a weak base (e.g., sodium bicarbonate solution) and wash with water in a separatory funnel.

- Purification: Separate the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and remove the solvent by rotary evaporation. The crude product, a mixture of isomers, can then be purified by fractional distillation under reduced pressure to isolate the **2-tert-butylphenol**.

Experimental Workflow: Synthesis of 2-tert-butylphenol

The following diagram illustrates the logical workflow for the synthesis and purification of **2-tert-butylphenol**.

Experimental Workflow: Synthesis of 2-tert-butylphenol



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Caption: Synthesis and purification workflow for **2-tert-butylphenol**.

Key Chemical Reactions

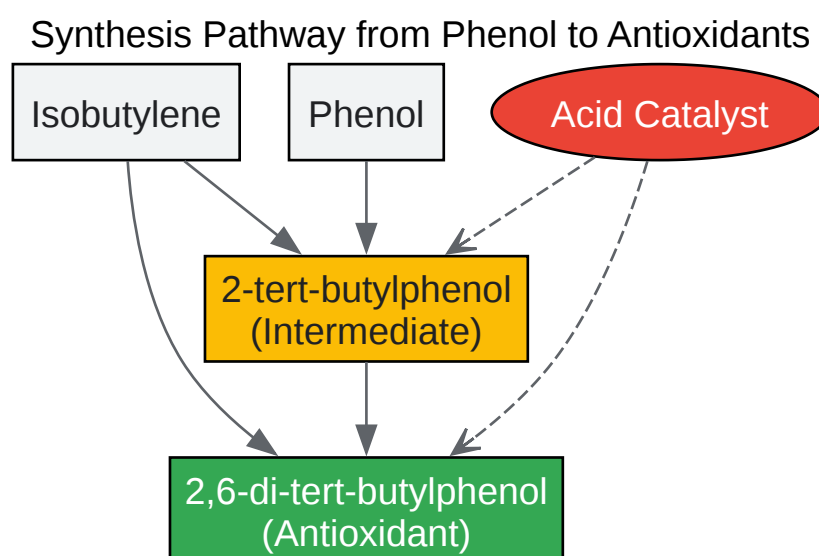
2-tert-butylphenol undergoes typical reactions of phenols. The hydroxyl group is weakly acidic, and the aromatic ring is activated towards electrophilic substitution, primarily at the para

position (position 4) due to steric hindrance from the bulky tert-butyl group at the ortho position.

A significant industrial reaction is the further alkylation of **2-tert-butylphenol** with isobutene to produce 2,6-di-tert-butylphenol, a widely used antioxidant.[2][10]

Logical Relationship: Production of Antioxidants

The diagram below outlines the role of **2-tert-butylphenol** as an intermediate in the production of a common antioxidant.



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Caption: Role of **2-tert-butylphenol** as an intermediate.

Safety and Handling

2-tert-butylphenol is classified as corrosive and can cause severe skin burns and eye damage.[12][13] It is also harmful if swallowed or inhaled.[12] When handling this chemical, appropriate personal protective equipment, including chemical-resistant gloves, splash goggles, and a face shield, should be worn.[13][14] Work should be conducted in a well-ventilated area or a chemical fume hood.[15]

Storage: Store in a cool, dry, well-ventilated area separated from strong oxidants, strong bases, and food products.[13][15]

Spills: In case of a spill, absorb the material with an inert substance like vermiculite or sand and place it in a suitable container for disposal. Avoid allowing the chemical to enter waterways as it is toxic to aquatic life with long-lasting effects.[12][13]

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